

# Physical properties of 2-Ethylhexanal liquid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Ethylhexanal

Cat. No.: B089479

[Get Quote](#)

## An In-depth Technical Guide to the Physical Properties of 2-Ethylhexanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Ethylhexanal** liquid. The information is intended for use by researchers, scientists, and professionals in drug development and other scientific fields who require precise and reliable data for their work. This document summarizes key quantitative data in tabular form, details the experimental protocols for their determination, and provides visual workflows for these methodologies.

## Overview of 2-Ethylhexanal

**2-Ethylhexanal** (CAS No. 123-05-7) is an organic compound with the chemical formula  $C_8H_{16}O$ .<sup>[1][2]</sup> It is a fatty aldehyde, specifically a derivative of heptane where a formyl group replaces one of the hydrogens at the third position.<sup>[1][3]</sup> Structurally, it is a chiral molecule, though it is typically used as a racemic mixture.<sup>[2]</sup> This colorless to pale yellow liquid possesses a characteristic mild, pleasant odor.<sup>[1][4]</sup>

Industrially, **2-Ethylhexanal** is a significant intermediate in the synthesis of various chemicals. It serves as a precursor to 2-ethylhexanoic acid and 2-ethylhexanol, which are fundamental in the production of plasticizers.<sup>[2]</sup> Its applications also extend to the manufacturing of pharmaceuticals, perfumes, and disinfectants.<sup>[1][5]</sup>

## Quantitative Physical Properties

The physical properties of **2-Ethylhexanal** are summarized in the tables below for ease of reference and comparison.

Table 1: General and Molar Properties

Property	Value	Source(s)
Chemical Formula	C <sub>8</sub> H <sub>16</sub> O	[1][2]
Molecular Weight	128.21 g/mol	[1][6]
CAS Number	123-05-7	[1][7]
Appearance	Colorless to pale yellow liquid	[8][9]

Table 2: Thermal Properties

Property	Value	Conditions	Source(s)
Boiling Point	163 °C	@ 760 mm Hg	[2][8][10]
55 °C	@ 13.5 mm Hg	[1][6][8]	
Melting Point	-76 °C	[1][7][10]	
< -60 °C	[2]		
< -100 °C	[5][11]		
Flash Point	43.89 °C (111.00 °F)	Tag Closed Cup (TCC)	[8]
44.4 °C	[4]		
50 °C (122 °F)	[5]		
Autoignition Temp.	190 °C (374 °F)	[1][4]	

Table 3: Optical and Density Properties

Property	Value	Conditions	Source(s)
Density	0.822 g/mL	@ 25 °C	[1][6]
	0.8195 g/mL		[7]
Specific Gravity	0.818 - 0.824	@ 25 °C	[8]
	0.82	@ 20 °C	[12]
Refractive Index	1.414 - 1.420	@ 20 °C	[8]
	1.415	@ 20 °C, nD	[1][6]
	1.4155		[5][7]
	1.416	nD	[2][13]

Table 4: Physicochemical Properties

Property	Value	Conditions	Source(s)
Vapor Pressure	1.8 mmHg	@ 20.00 °C	[8][12]
2 - 2.8 hPa	@ 18.5 - 23.4 °C	[1][4]	
Viscosity	1.0527 cP	@ 25 °C	[11]
Surface Tension	47.1 mN/m	@ 730 mg/L and 20.2 °C	[1][4]
27.8571 dyn/cm	@ 25 °C	[11]	
Solubility in Water	455.6 mg/L (Slightly soluble)	@ 25 °C (est.)	[8][10]
0.01 g/L	[1]		
Solubility (Other)	Soluble in alcohol	[8]	
Miscible in most organic solvents	[9]		
LogP (o/w)	2.796 (est.)	[8]	
3.07	@ 25 °C	[1]	

## Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of a liquid chemical such as **2-Ethylhexanal**.

### Determination of Density

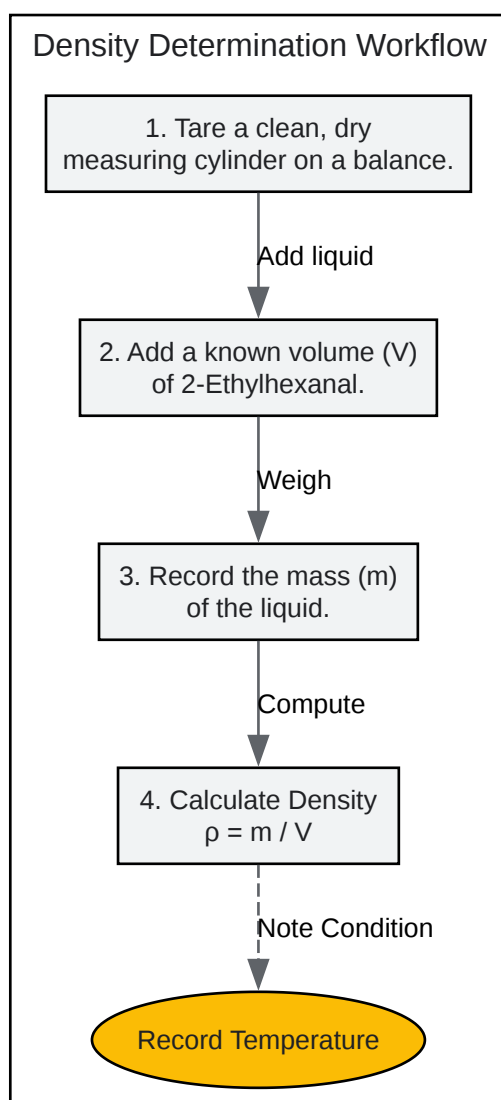
The density of a liquid is its mass per unit volume. A straightforward and common method involves the use of a balance and a graduated cylinder or a more precise pycnometer (density bottle). [14][15][16]

Methodology:

- **Mass Measurement of Empty Container:** An empty, clean, and dry measuring cylinder or pycnometer is placed on a digital balance, and the balance is tared to zero. Its mass ( $m_1$ ) is

recorded.[\[14\]](#)

- Volume Measurement: A precise volume (V) of **2-Ethylhexanal** is added to the measuring cylinder. For higher accuracy, a pycnometer of a known volume is filled completely.
- Mass Measurement of Filled Container: The container with the liquid is weighed again to determine its mass ( $m_2$ ).[\[14\]](#)
- Calculation: The mass of the liquid (m) is calculated by subtracting the mass of the empty container from the mass of the filled container ( $m = m_2 - m_1$ ).
- Density Calculation: The density ( $\rho$ ) is then calculated using the formula:  $\rho = m / V$ [\[14\]](#)
- Temperature Control: The temperature of the liquid should be recorded as density is temperature-dependent. For precise measurements, a water bath can be used to maintain a constant temperature.



[Click to download full resolution via product page](#)

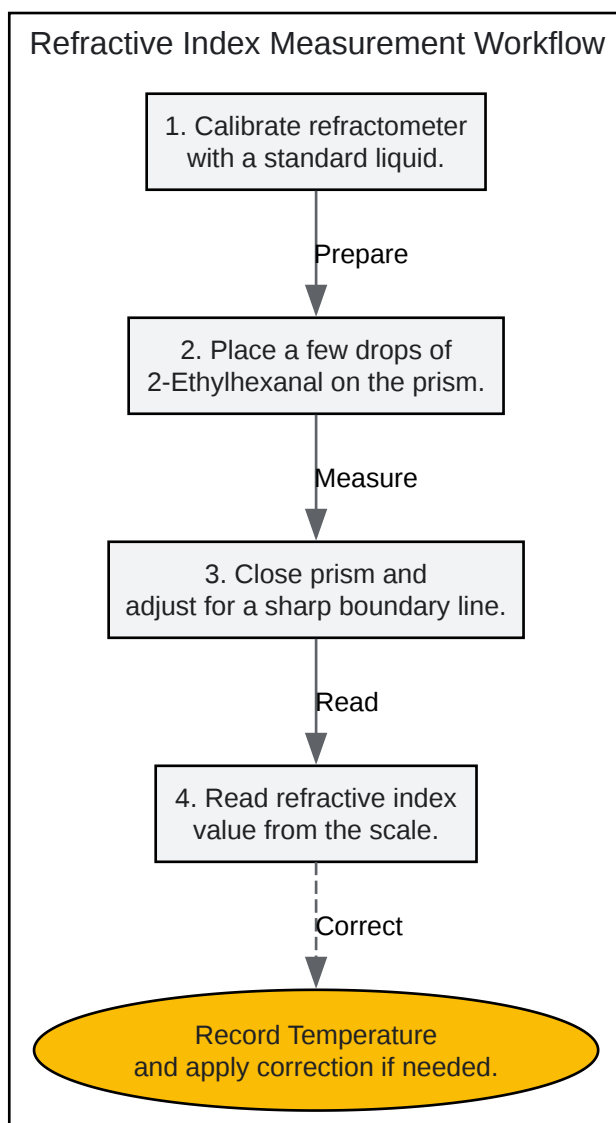
Caption: Workflow for determining the density of a liquid.

## Determination of Refractive Index

The refractive index of a liquid is a dimensionless number that describes how fast light travels through the material. It is commonly measured using a refractometer, such as an Abbe refractometer.<sup>[17]</sup>

Methodology:

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index, often distilled water.
- Sample Application: A few drops of **2-Ethylhexanal** are placed on the clean, dry prism surface of the refractometer.
- Measurement: The prism is closed, and the light source is activated. The user looks through the eyepiece and adjusts the controls until the boundary line (the line separating the light and dark fields) is sharp and centered in the crosshairs.
- Reading the Value: The refractive index value is read directly from the instrument's scale.
- Temperature Correction: The temperature of the sample is critical and should be recorded. [\[17\]](#) If the measurement is not performed at the standard temperature (usually 20°C), a correction factor must be applied. The refractive index generally decreases with increasing temperature.[\[17\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for measuring the refractive index.

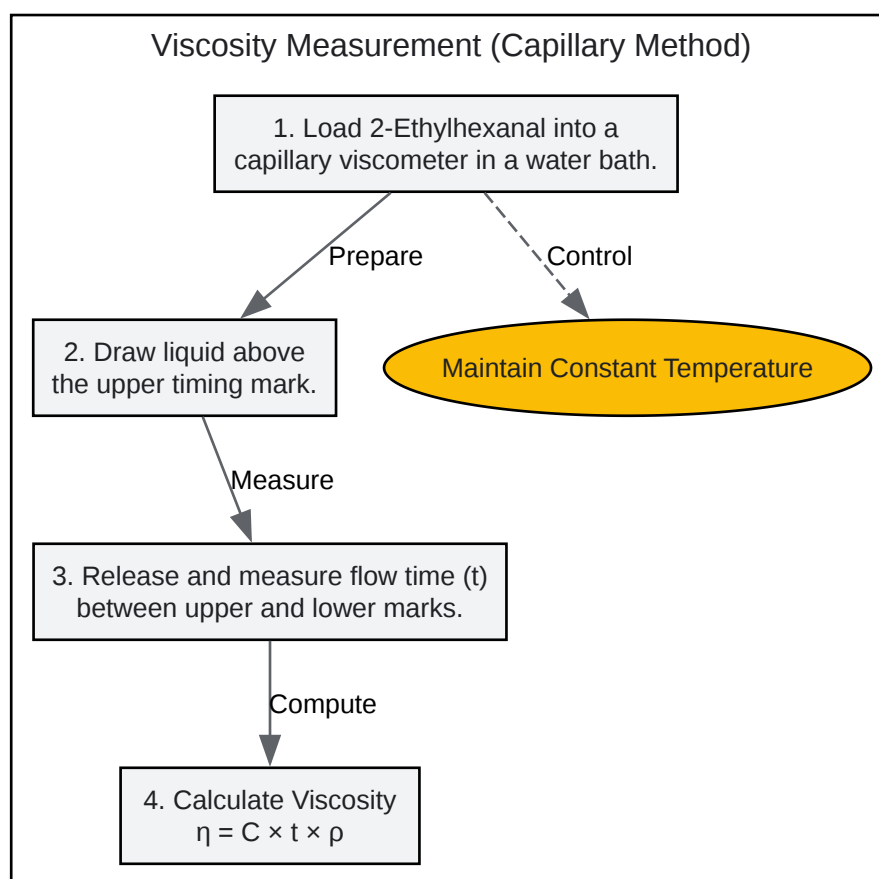
## Determination of Viscosity

Viscosity measures a fluid's resistance to flow. It can be determined using various types of viscometers, such as capillary, falling-sphere, or rotational viscometers.[18][19] The Ostwald viscometer (a type of capillary viscometer) is common for this purpose.[20]

Methodology (Capillary Viscometer):



- Preparation: The viscometer is cleaned, dried, and mounted vertically in a constant-temperature water bath.
- Sample Loading: A precise volume of **2-Ethylhexanal** is introduced into the larger bulb of the viscometer.
- Thermal Equilibration: The liquid is allowed to reach thermal equilibrium with the water bath.
- Measurement: The liquid is drawn up by suction into the other arm of the viscometer, above the upper timing mark. The suction is then removed, and the liquid is allowed to flow back down.
- Timing: A stopwatch is used to measure the time (t) it takes for the liquid meniscus to pass between the upper and lower timing marks.
- Calculation: The kinematic viscosity ( $\nu$ ) is calculated using the viscometer constant (C) and the flow time (t):  $\nu = C \times t$ . The dynamic viscosity ( $\eta$ ) can then be found by multiplying the kinematic viscosity by the density ( $\rho$ ) of the liquid at that temperature:  $\eta = \nu \times \rho$ .<sup>[21]</sup> Alternatively, a relative measurement can be made using a reference liquid like water.<sup>[20]</sup>



[Click to download full resolution via product page](#)

Caption: Workflow for determining viscosity via capillary viscometry.

## Determination of Surface Tension

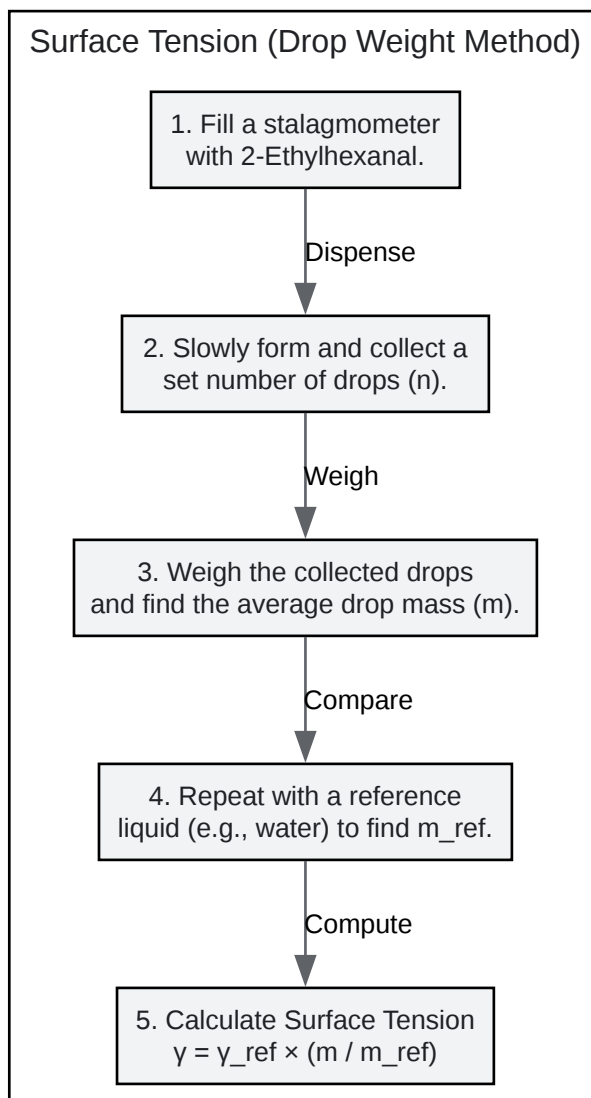
Surface tension is the tendency of liquid surfaces to shrink into the minimum possible surface area. Common methods for its measurement include the capillary rise, Du Noüy ring, and drop weight methods.[22][23]

Methodology (Drop Weight Method):

- **Apparatus Setup:** A burette or a stalagmometer is filled with **2-Ethylhexanal** and clamped vertically.[24][25]
- **Drop Formation:** The liquid is allowed to flow out slowly, forming drops at the tip. The rate should be slow enough to ensure that each drop detaches under its own weight when the

gravitational force overcomes the surface tension forces.[24]

- Data Collection: A specific number of drops (e.g., 20-30) are collected in a pre-weighed container.[24][25]
- Mass Measurement: The container with the collected drops is weighed, and the mass of the liquid is determined. The average mass of a single drop ( $m$ ) is then calculated.
- Calculation: The surface tension ( $\gamma$ ) can be determined relative to a reference liquid with a known surface tension ( $\gamma_{\text{ref}}$ ) and drop mass ( $m_{\text{ref}}$ ) using the same tip:  $\gamma = \gamma_{\text{ref}} \times (m / m_{\text{ref}})$  This relative method avoids the need to precisely measure the tip radius and apply complex correction factors.[26]



[Click to download full resolution via product page](#)

Caption: Workflow for determining surface tension via the drop weight method.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-ETHYLHEXANAL CAS#: 123-05-7 [m.chemicalbook.com]
- 2. 2-Ethylhexanal - Wikipedia [en.wikipedia.org]
- 3. echemi.com [echemi.com]
- 4. 2-ETHYLHEXANAL | 123-05-7 [chemicalbook.com]
- 5. 2-Ethylhexanal, 96% | Fisher Scientific [fishersci.ca]
- 6. 2-乙基己醛 96% | Sigma-Aldrich [sigmaaldrich.com]
- 7. chemsynthesis.com [chemsynthesis.com]
- 8. 2-ethyl hexanal, 123-05-7 [thegoodscentcompany.com]
- 9. Gas detectors and respiratory protection equipments C<sub>8</sub>H<sub>16</sub>O (2-ethylhexanal), CAS number 123-05-7 [en.gazfinder.com]
- 10. chembk.com [chembk.com]
- 11. 2-Ethylhexanal | C<sub>8</sub>H<sub>16</sub>O | CID 31241 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. 2-ETHYLHEXALDEHYDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 13. 2-ethylhexanal [stenutz.eu]
- 14. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 15. homesciencetools.com [homesciencetools.com]
- 16. m.youtube.com [m.youtube.com]
- 17. athabascau.ca [athabascau.ca]
- 18. jpdb.nihs.go.jp [jpdb.nihs.go.jp]

- 19. Experimental determination of viscosity (viscometer) | tec-science [tec-science.com]
- 20. uobabylon.edu.iq [uobabylon.edu.iq]
- 21. gazi.edu.tr [gazi.edu.tr]
- 22. byjus.com [byjus.com]
- 23. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 24. phytojournal.com [phytojournal.com]
- 25. fpharm.uniba.sk [fpharm.uniba.sk]
- 26. Measurement of Surface Tension of Liquid — Collection of Experiments [physicsexperiments.eu]
- To cite this document: BenchChem. [Physical properties of 2-Ethylhexanal liquid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089479#physical-properties-of-2-ethylhexanal-liquid]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)